

Application Notes & Protocols: Modular Synthesis of 2,5-Diarylbenzofurans

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Compound of Interest

Compound Name: 5-Bromo-7-methoxybenzofuran

Cat. No.: B176308

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Introduction

The 2-arylbenzofuran scaffold is a privileged heterocyclic motif present in numerous natural products and pharmacologically active compounds.[1][2] Derivatives of this class have demonstrated a wide spectrum of biological activities, including potential as anti-Alzheimer's disease agents through the inhibition of β -secretase (BACE1) and cholinesterases[3][4], as well as cytotoxic effects against various cancer cell lines.[5][6][7]

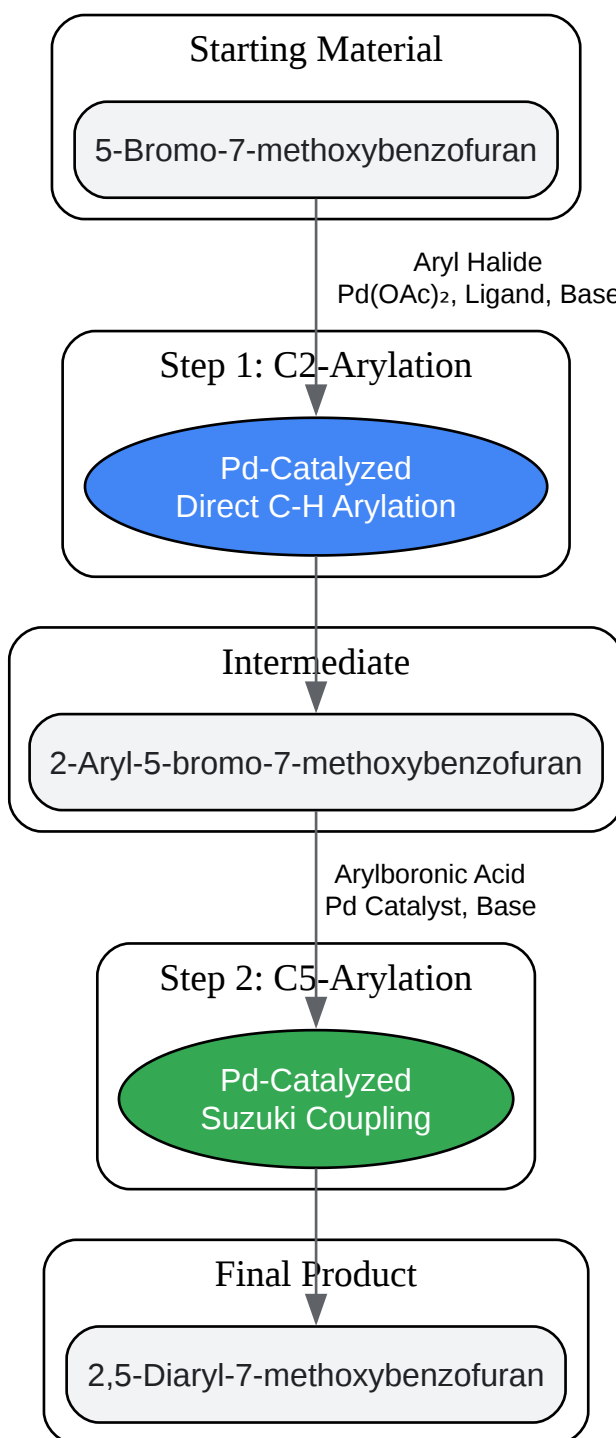
This document provides detailed protocols for a highly efficient and modular synthesis of 2,5-diaryl-7-methoxybenzofurans. The strategy leverages the distinct reactivity of the C-H bond at the C2 position and the C-Br bond at the C5 position of the starting material, **5-Bromo-7-methoxybenzofuran**. The synthesis proceeds via two sequential palladium-catalyzed cross-coupling reactions:

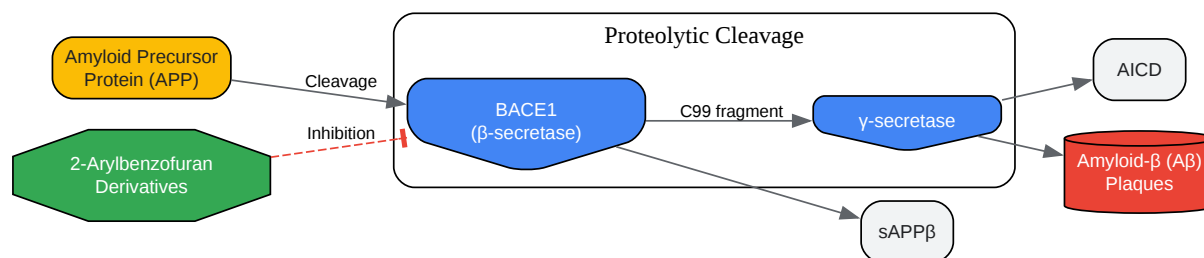
- Direct C-H Arylation: Introduction of an aryl group at the C2 position.
- Suzuki-Miyaura Coupling: Introduction of a second aryl group at the C5 position.

This approach allows for the creation of diverse chemical libraries by varying the aryl groups introduced in each step, making it highly valuable for structure-activity relationship (SAR) studies in drug discovery.

Synthetic Strategy Overview

The overall workflow is a two-step, one-pot or sequential process designed for efficiency and modularity. The C2-position of the benzofuran ring is selectively functionalized first via a direct C-H activation/arylation reaction. The resulting 2-aryl-**5-bromo-7-methoxybenzofuran** intermediate possesses a halogen handle perfectly suited for subsequent functionalization, such as the well-established Suzuki-Miyaura cross-coupling, to install a second aryl moiety.





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